

Ranitidine-N-oxide: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

| | |
|----------------|--------------------|
| Compound Name: | Ranitidine-N-oxide |
| CAS No.: | 73857-20-2 |
| Cat. No.: | B1678809 |

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Introduction

Ranitidine, a histamine H₂-receptor antagonist, has been a widely used therapeutic agent for the management of acid-related gastrointestinal disorders. The study of its metabolic fate and degradation pathways is of paramount importance for ensuring its safety and efficacy. Among its various metabolites and degradation products, **Ranitidine-N-oxide** holds a significant position. This technical guide provides an in-depth exploration of **Ranitidine-N-oxide**, covering its fundamental physicochemical properties, its role as a critical impurity, and the analytical methodologies for its detection and quantification.

Physicochemical Properties of Ranitidine-N-oxide

A thorough understanding of the physicochemical properties of a drug metabolite is fundamental for its isolation, characterization, and quantification.

| Property | Value | Source(s) |
|-------------------|--|--------------|
| CAS Number | 73857-20-2 | [1][2][3][4] |
| Molecular Formula | C13H22N4O4S | [2][3][5] |
| Molecular Weight | 330.40 g/mol | [1][2][3][6] |
| Synonyms | Ranitidine Impurity E, N-[2-[[[5-[(Dimethyloxidoamino)methyl]furan-2-yl]methyl]sulfanyl]ethyl]-N'-methyl-2-nitroethene-1,1-diamine | [2][4][7] |

Formation and Significance of Ranitidine-N-oxide

Ranitidine-N-oxide is primarily formed through the metabolic N-oxidation of the tertiary amine in the dimethylaminomethyl furan moiety of the parent ranitidine molecule. This metabolic conversion is a key pathway in the in vivo transformation of ranitidine.[5][8] Beyond its metabolic origin, **Ranitidine-N-oxide** is also recognized as a significant impurity in ranitidine drug substances and products.[1][2] Its presence can be indicative of the manufacturing process and the stability of the drug product over its shelf life.

The formation of **Ranitidine-N-oxide** and other degradation products has come under increased scrutiny, particularly in the context of the formation of N-nitrosodimethylamine (NDMA), a probable human carcinogen, in ranitidine products.[9][10] While **Ranitidine-N-oxide** itself is not NDMA, understanding the complete degradation profile of ranitidine, including the formation of its N-oxide, is crucial for a comprehensive risk assessment. The degradation of ranitidine can be influenced by factors such as heat and humidity.[10]

Caption: Metabolic pathways of Ranitidine.

Toxicological Profile

Toxicological studies on **Ranitidine-N-oxide** have indicated that it possesses a low acute toxicity profile. In studies conducted on mice, a single intravenous injection of **Ranitidine-N-oxide** at a high dose did not result in any lethal cases, suggesting a significantly lower toxicity compared to the parent compound, ranitidine hydrochloride.[6]

Analytical Methodologies for Detection and Quantification

The accurate detection and quantification of **Ranitidine-N-oxide** are essential for quality control in pharmaceutical manufacturing and for metabolic studies. High-Performance Liquid Chromatography (HPLC) is the most widely employed analytical technique for this purpose.

Experimental Protocol: HPLC-UV Method for Ranitidine and its Metabolites

This protocol outlines a general procedure for the simultaneous determination of ranitidine and its metabolites, including **Ranitidine-N-oxide**, in a sample.

1. Instrumentation:

- High-Performance Liquid Chromatograph equipped with a UV-Vis detector.
- C18 reversed-phase analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

2. Reagents and Materials:

- Acetonitrile (HPLC grade).
- Methanol (HPLC grade).
- Phosphate buffer (e.g., potassium phosphate monobasic), pH adjusted to a suitable value (e.g., 7.0) with a suitable base (e.g., sodium hydroxide).
- Water (HPLC grade).
- **Ranitidine-N-oxide** analytical standard.
- Sample containing ranitidine and its potential impurities.

3. Chromatographic Conditions:

- Mobile Phase: A gradient or isocratic mixture of the phosphate buffer and an organic modifier like acetonitrile or methanol. The exact ratio should be optimized based on the specific

column and instrument.

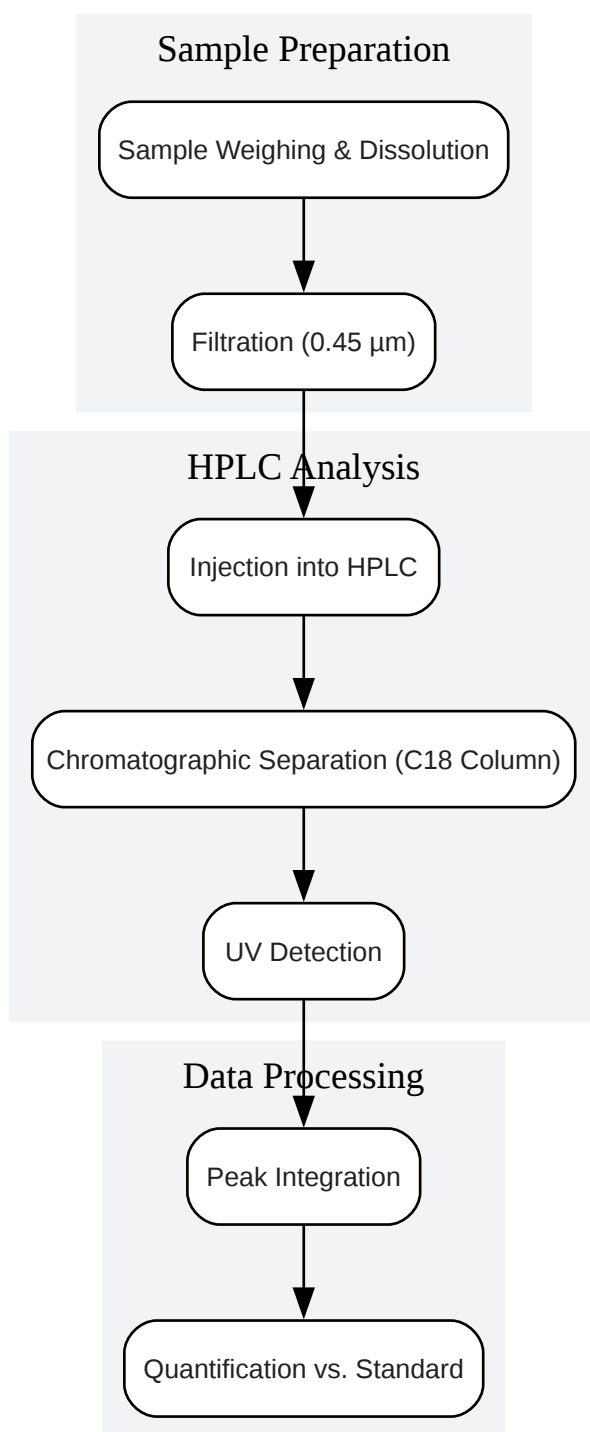
- Flow Rate: Typically 1.0 mL/min.
- Column Temperature: Ambient or controlled (e.g., 30 °C).
- Detection Wavelength: A wavelength at which both ranitidine and **Ranitidine-N-oxide** have significant absorbance, often in the range of 228-232 nm.
- Injection Volume: 10-20 µL.

4. Sample Preparation:

- Accurately weigh and dissolve the sample in a suitable diluent (e.g., a mixture of water and methanol).
- Filter the sample solution through a 0.45 µm syringe filter before injection to remove any particulate matter.

5. Analysis:

- Inject the prepared sample and a standard solution of **Ranitidine-N-oxide** onto the HPLC system.
- Identify the **Ranitidine-N-oxide** peak in the sample chromatogram by comparing its retention time with that of the standard.
- Quantify the amount of **Ranitidine-N-oxide** in the sample by comparing its peak area with the peak area of the standard of a known concentration.



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Caption: A typical workflow for the HPLC analysis of **Ranitidine-N-oxide**.

Synthesis of Ranitidine-N-oxide

While primarily a metabolite, **Ranitidine-N-oxide** can be synthesized in a laboratory setting for use as an analytical standard. A common synthetic route involves the controlled oxidation of ranitidine. For instance, the oxidation of ranitidine hydrochloride using an oxidizing agent like hydrogen peroxide in a suitable solvent can yield Ranitidine-S-oxide, and similar principles can be applied for the synthesis of the N-oxide.[11] The synthesis of ranitidine itself involves a multi-step process.[12][13][14]

Conclusion

Ranitidine-N-oxide is a key metabolite and a notable impurity of ranitidine. A comprehensive understanding of its properties, formation, and analytical determination is crucial for researchers, scientists, and drug development professionals. The methodologies and information presented in this guide provide a solid foundation for further investigation and for ensuring the quality and safety of ranitidine-containing products.

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